

what is the chemical structure of N-Valerylglycine-d2

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Compound of Interest

Compound Name: N-Valerylglycine-d2

Cat. No.: B12384809

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N-Valerylglycine-d2: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical structure of **N-Valerylglycine-d2**, a deuterated form of N-Valerylglycine. This stable isotope-labeled compound is of significant interest in metabolic research, pharmacokinetic studies, and as an internal standard in analytical chemistry.

Core Chemical Structure

N-Valerylglycine-d2 is an N-acylated amino acid derivative. Its structure consists of a valeryl group attached to the nitrogen atom of a glycine molecule. The key feature of this isotopologue is the substitution of two hydrogen atoms with deuterium atoms on the alpha-carbon of the glycine moiety.

The systematic IUPAC name for this compound is 2-(pentanoylamino)acetic-d2 acid.

Structural Details:

- **Valeryl Group:** A five-carbon acyl group derived from valeric acid (pentanoic acid).
- **Glycine Moiety:** The simplest amino acid, which in this labeled compound has two deuterium atoms on its alpha-carbon.

- **Amide Bond:** A covalent bond linking the carbonyl carbon of the valeryl group to the nitrogen atom of the glycine.

The molecular formula for **N-Valerylglycine-d2** is C7H11D2NO3[1].

Physicochemical Properties

A summary of the key quantitative data for **N-Valerylglycine-d2** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C7H11D2NO3	[1]
Molecular Weight	161.20 g/mol	[1]
CAS Number	3008541-76-9	[1][2]
Appearance	Solid-Liquid Mixture, Off-white to light brown	
Purity	≥95.0%	
SMILES	OC(C([2H])(NC(CCCC)=O) [2H])=O	

Applications in Research and Development

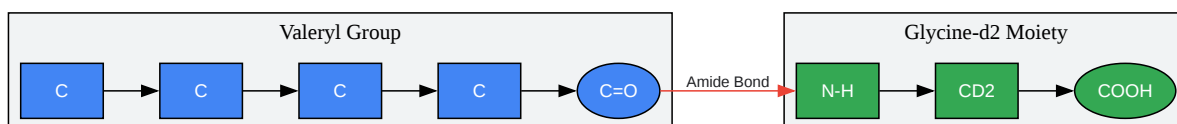
Stable isotope-labeled compounds like **N-Valerylglycine-d2** are invaluable tools in various scientific disciplines:

- **Metabolic Tracer:** The deuterium labels allow for the tracking of the molecule's metabolic fate in biological systems without altering its fundamental chemical properties.
- **Internal Standard:** It serves as an ideal internal standard for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. Its distinct mass allows for clear differentiation from the endogenous, non-deuterated form.
- **Pharmacokinetic Studies:** Deuteration can subtly influence the metabolic profile and pharmacokinetics of a molecule, making **N-Valerylglycine-d2** useful in drug development to

study these effects.

Logical Representation of the Structure

To visualize the connectivity of the atoms within **N-Valerylglycine-d2**, a logical diagram can be constructed.



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Caption: Logical diagram of **N-Valerylglycine-d2** structure.

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References

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- 2. N-Valerylglycine-d2 | 稳定同位素 | MCE [medchemexpress.cn]
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